

TM5275 sodium solubility issues in DMSO and other solvents

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TM5275 Sodium Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **TM5275 sodium** in DMSO and other solvents.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My TM5275 sodium is not dissolving properly in DMSO. What could be the issue?

A1: Difficulty dissolving **TM5275 sodium** in DMSO can arise from several factors. The most common issue is the presence of moisture in the DMSO.[1][2] DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly reduce the solubility of **TM5275 sodium**.[1][2]

Troubleshooting Steps:

- Use fresh, anhydrous DMSO: Always use a new, unopened bottle of anhydrous or molecular biology grade DMSO.
- Proper Storage: Store DMSO in a dry, tightly sealed container.



 Sonication/Heating: If precipitation occurs, gentle heating and/or sonication can help dissolve the compound.[2]

Q2: What is the maximum solubility of TM5275 sodium in DMSO?

A2: The reported solubility of **TM5275 sodium** in DMSO varies slightly among suppliers, but it is generally high. For consistent results, it is recommended to prepare stock solutions at a concentration that is comfortably below the maximum reported solubility.

Q3: TM5275 sodium is insoluble in water and ethanol. How can I prepare it for in vivo studies?

A3: While **TM5275 sodium** is insoluble in aqueous solutions and ethanol, it can be formulated for in vivo administration using a co-solvent system.[1][3] These formulations typically use a small amount of a DMSO stock solution, which is then mixed with other vehicles like PEG300, Tween-80, saline, or corn oil.[1][2]

Quantitative Solubility Data

The following table summarizes the solubility of **TM5275 sodium** in various solvents and vehicle formulations as reported by different suppliers.



Solvent/Vehicle System	Reported Solubility	Supplier/Source	Notes
DMSO	100 mg/mL (~183.83 mM)	Selleck Chemicals	Emphasizes using fresh DMSO as moisture can reduce solubility.[1]
DMSO	62.5 mg/mL (~114.90 mM)	MedchemExpress	Recommends using newly opened DMSO and notes that sonication may be needed.[2]
DMSO	Soluble to 100 mM	R&D Systems	_
DMSO	20 mg/mL	Cayman Chemical	_
Water	Insoluble	Selleck Chemicals	_
Ethanol	Insoluble	Selleck Chemicals	
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL (~4.60 mM)	MedchemExpress	This formulation results in a clear solution.[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (~4.60 mM)	MedchemExpress	This formulation results in a clear solution.[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (~4.60 mM)	MedchemExpress	_
DMF	33 mg/mL	Cayman Chemical	_
DMF:PBS (pH 7.2) (1:8)	0.11 mg/mL	Cayman Chemical	

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL TM5275 Sodium Stock Solution in DMSO



- Weigh the desired amount of TM5275 sodium powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the solution thoroughly.
- If full dissolution is not achieved, sonicate the tube in a water bath for 5-10 minutes or gently warm the solution.
- Store the stock solution at -20°C or -80°C for long-term stability.[2]

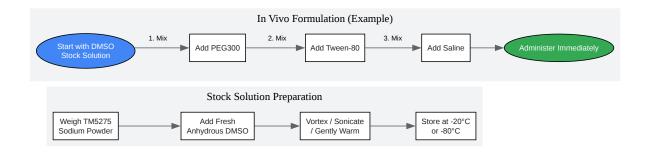
Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is for a final concentration of \geq 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[2]

- Prepare a concentrated stock solution of **TM5275 sodium** in DMSO (e.g., 25 mg/mL).
- To prepare 1 mL of the final formulation, add the solvents in the following order, ensuring complete mixing after each addition:
 - 400 μL of PEG300
 - 100 μL of the 25 mg/mL TM5275 sodium in DMSO stock solution
 - 50 μL of Tween-80
 - 450 μL of Saline
- The final solution should be clear. This formulation should be used immediately for optimal results.[1]

Visualizations

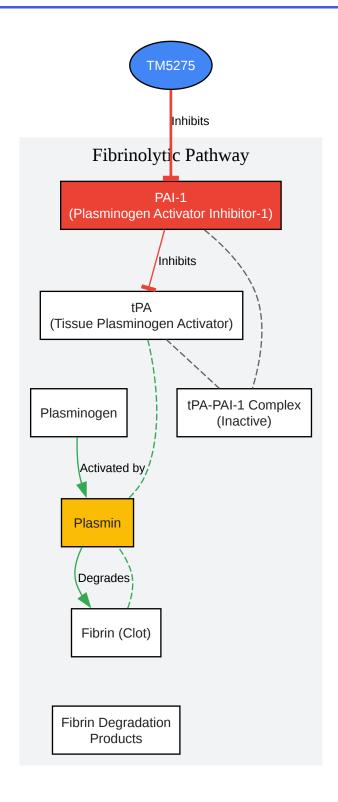




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Caption: Experimental workflow for preparing **TM5275 sodium** solutions.





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Caption: TM5275 inhibits PAI-1, promoting fibrinolysis.



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